

# An In-depth Technical Guide to Nickel-63 Beta Decay Energy Spectrum Analysis

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the principles, experimental protocols, and data analysis techniques involved in the study of the **Nickel-63** (<sup>63</sup>Ni) beta decay energy spectrum. Given its long half-life and low-energy beta emissions, <sup>63</sup>Ni serves as a crucial radioisotope in various scientific and industrial applications, including as an electron source in electron capture detectors (ECDs) for gas chromatography, in betavoltaic batteries, and as a tracer in environmental and metabolic studies.[1][2][3]

## Physical and Decay Characteristics of Nickel-63

**Nickel-63** is a synthetic radioisotope of nickel, produced by neutron irradiation of stable Nickel-62 in a nuclear reactor.[1] It undergoes beta ( $\beta^-$ ) decay, transforming into the stable isotope Copper-63 ( $^{63}$ Cu).[4][5] This process involves the emission of a beta particle (an electron) and an antineutrino. The decay energy is shared between these two particles, resulting in a continuous energy spectrum for the beta particles, ranging from zero up to a maximum endpoint energy.[6][7]

The key characteristics of **Nickel-63** are summarized in the table below.



Property	Value
Half-life (T½)	100.1 years[8][9] / 101.2(15) years[1]
Decay Mode	Beta (β <sup>-</sup> ) Emission[1]
Decay Product	Copper-63 ( <sup>63</sup> Cu) (Stable)[10]
Maximum Beta Energy (Emax)	66.0 keV[10] / 66.9 keV[9] / 66.977(15) keV[1]
Average Beta Energy (Eav)	17.0 keV[8] / 17.425(6) keV[1]
Specific Activity	2.1 x 10 <sup>12</sup> Bq/g[10]
Radiation Type	Pure Beta Emitter[1][11]

## **Experimental Measurement of the Beta Spectrum**

The accurate measurement of the <sup>63</sup>Ni beta spectrum is challenging due to the low energy of the emitted electrons. The primary techniques employed are Liquid Scintillation Counting (LSC) and Gas-Flow Proportional Counting. Geiger-Müller (G-M) detectors are not suitable for detecting <sup>63</sup>Ni contamination due to the low energy of its beta particles.[8]

### **Protocol 1: Liquid Scintillation Counting (LSC)**

LSC is the preferred method for detecting and quantifying <sup>63</sup>Ni.[8][12] It offers high counting efficiency for low-energy beta emitters.[12] The procedure involves mixing the radioactive sample with a liquid scintillation cocktail, which converts the beta decay energy into light flashes (scintillations) that are then detected by photomultiplier tubes (PMTs).[9][13]

#### Methodology:

- Sample Preparation and Chemical Separation:
  - Nickel-63 must be chemically separated from interfering radionuclides.[11]
  - Hydroxide Precipitation: A common initial step involves precipitating nickel as nickel hydroxide from the sample solution.[14] Iron hydroxide can be used as a scavenger to remove many interfering impurities.[11]

### Foundational & Exploratory





- Complexation with Dimethylglyoxime (DMG): Nickel is selectively separated by forming a
  nickel-dimethylglyoxime complex, which is precipitated.[11][14][15] This step provides
  further decontamination.[11]
- Conversion to Nickel Oxide: The purified nickel precipitate is heated to form black nickel oxide, which can be weighed to determine the chemical yield of the separation process.
   [11]
- Final Solution: The nickel oxide is then dissolved (e.g., in an acid) to prepare a solution for LSC analysis.[11]

#### Instrument Calibration:

- Energy Calibration: The spectrometer's channel numbers are converted to energy (keV).
   This is performed using a radioisotope that emits monoenergetic electrons, such as
   Bismuth-207 (<sup>207</sup>Bi), which provides distinct conversion electron peaks at known energies.
   [16] A calibration curve (channel number vs. energy) is generated.
- Quench Correction: Quenching refers to any process that reduces the light output in the scintillation cocktail, leading to a shift in the energy spectrum and lower counting efficiency.[9] An external standard (e.g., <sup>226</sup>Ra) is used to determine a quench value for each sample.[14] A quench curve, relating the counting efficiency to the quench parameter, must be established using a set of <sup>63</sup>Ni standards with varying levels of quenching.[14]

#### Data Acquisition:

- The prepared <sup>63</sup>Ni sample is mixed with a suitable liquid scintillation cocktail in a vial.[9]
- The vial is placed in the LSC instrument.
- The energy range for counting is set to encompass the entire <sup>63</sup>Ni spectrum (e.g., 0 to 70 keV).[14]
- A background sample (containing cocktail but no <sup>63</sup>Ni) must be counted under the same conditions to allow for background subtraction.[11][16]

### Foundational & Exploratory







• Data is collected for a sufficient time to achieve good statistical precision.

### • Data Analysis:

- Background Subtraction: The background spectrum is subtracted from the sample spectrum.[16]
- Spectrum Correction: The raw spectrum is corrected for counting efficiency and quenching using the previously determined calibration curves.
- Kurie Plot Analysis: To accurately determine the endpoint energy (E<sub>max</sub>), the energy spectrum can be linearized using a Kurie plot.[16] This involves plotting a specific function of the count rate against the energy. The intercept of the linearized plot on the energy axis gives the endpoint energy.[16]







Click to download full resolution via product page



### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Nickel-63 isotopic data and properties [chemlin.org]
- 2. November Isotope Spotlights | NIDC: National Isotope Development Center [isotopes.gov]
- 3. archivemarketresearch.com [archivemarketresearch.com]
- 4. Inhb.fr [Inhb.fr]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. radioprotection.org [radioprotection.org]
- 8. ehs.princeton.edu [ehs.princeton.edu]
- 9. nrc.gov [nrc.gov]
- 10. ionactive.co.uk [ionactive.co.uk]
- 11. NEMI Method Summary CHEM-TP-Ni.1 [nemi.gov]
- 12. mdpi.com [mdpi.com]
- 13. rcaro.org [rcaro.org]
- 14. bundesumweltministerium.de [bundesumweltministerium.de]
- 15. researchgate.net [researchgate.net]
- 16. hep.physik.uni-siegen.de [hep.physik.uni-siegen.de]
- To cite this document: BenchChem. [An In-depth Technical Guide to Nickel-63 Beta Decay Energy Spectrum Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b225782#nickel-63-beta-decay-energy-spectrum-analysis]

#### **Disclaimer & Data Validity:**







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com